

beta-alanyl-L-alanine synthesis methods.

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Compound of Interest

Compound Name: *beta-alanyl-L-alanine*

CAS No.: 34322-87-7

Cat. No.: B1582257

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Application Note: High-Purity Synthesis of

-Alanyl-L-Alanine

Abstract & Application Context

-Alanyl-L-alanine (CAS: 3061-86-9) is a dipeptide of significant interest in membrane transport physiology and peptidomimetic drug design. Unlike its structural isomer carnosine (

-alanyl-L-histidine),

-alanyl-L-alanine serves as a simplified, high-affinity substrate for the proton-coupled oligopeptide transporters PEPT1 (SLC15A1) and PEPT2 (SLC15A2).

This application note details two distinct synthesis protocols:

- **Fmoc-Solid Phase Peptide Synthesis (SPPS):** The gold standard for generating high-purity (>98%) analytical standards for pharmacokinetic (PK) studies.
- **Biocatalytic Ligation (Enzymatic):** A green chemistry approach utilizing ATP-dependent L-amino acid ligases (Lals) for scalable, stereospecific production.

Part 1: Chemical Synthesis (Fmoc-SPPS)

Methodological Rationale: For research-grade applications requiring high purity, Solid Phase Peptide Synthesis (SPPS) using Fmoc chemistry is superior to solution-phase methods. Solution-phase synthesis of hydrophilic dipeptides often suffers from difficult purification steps to remove coupling reagents (e.g., DCU from DCC). SPPS allows for filtration-based purification of intermediates and precise control over the C-terminal stereochemistry.

Critical Choice: The Resin We utilize 2-Chlorotrityl Chloride (2-CTC) Resin.

- **Why?** 2-CTC is an acid-labile resin. It allows for the cleavage of the final peptide using mild acid (1-5% TFA), which preserves the peptide bond integrity and prevents potential side reactions associated with high-concentration TFA cleavage used for Rink Amide or Wang resins. Crucially, the bulky trityl group minimizes racemization of the C-terminal L-Alanine during loading.

Protocol A: Step-by-Step Synthesis

Materials:

- **Resin:** 2-Chlorotrityl Chloride Resin (Loading: 1.0–1.6 mmol/g)
- **Amino Acids:** Fmoc-L-Alanine-OH, Fmoc-L-Alanine-OH
- **Reagents:** DIPEA (N,N-Diisopropylethylamine), DCM (Dichloromethane), DMF (Dimethylformamide), Piperidine, TBTU or DIC/Oxyma.

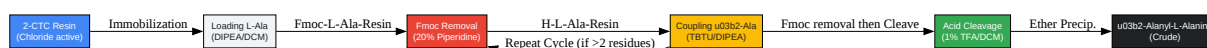
Workflow:

- **Resin Loading (The Critical Step):**
 - Dissolve Fmoc-L-Alanine-OH (1.2 eq relative to resin capacity) in dry DCM.
 - Add DIPEA (4 eq).
 - Add solution to dry 2-CTC resin. Agitate for 2 hours at room temperature.

- Capping: Add MeOH (1 mL/g resin) and DIPEA to the reaction vessel for 15 mins to cap unreacted chloride sites (prevents deletion sequences).
- Wash: 3x DCM, 3x DMF.
- Fmoc Deprotection:
 - Treat resin with 20% Piperidine in DMF (2 x 10 min).
 - Wash: 5x DMF. Check: Positive Kaiser Test (Blue beads = free amine).
- Coupling
 - Alanine:
 - Activate Fmoc-
-Alanine-OH (3 eq) with TBTU (2.9 eq) and DIPEA (6 eq) in DMF.
 - Note:
-Alanine is achiral; racemization during activation is not a concern here.
 - Add to resin.^{[1][2][3]} Agitate for 45–60 min.
 - Wash: 3x DMF, 3x DCM.
- Final Deprotection & Cleavage:
 - Remove N-terminal Fmoc (20% Piperidine/DMF).
 - Cleavage Cocktail: 1% TFA / 5% TIS (Triisopropylsilane) / 94% DCM.
 - Treat resin with cocktail for 10 x 2 min (flow-through method) or 30 min batch.
 - Reasoning: The weak acid cleaves the peptide from the resin but keeps the solution organic, preventing premature precipitation.
- Isolation:

- Concentrate the filtrate (DCM/TFA) under nitrogen flow or rotary evaporation (do not heat >30°C).
- Precipitate in cold Diethyl Ether. Centrifuge to collect the white pellet (-Ala-L-Ala).

Visualization: SPPS Workflow



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Figure 1: Solid Phase Peptide Synthesis workflow utilizing 2-Chlorotriyl Chloride resin to ensure C-terminal chiral integrity.

Part 2: Biocatalytic Synthesis (Green Chemistry)

Methodological Rationale: For scale-up (>10g) or "green" labeling, chemical coupling reagents (TBTU, DCC) are hazardous and expensive. We utilize L-Amino Acid Ligases (Lals), specifically the YwfE enzyme from *Bacillus subtilis*.^[4] This enzyme is an ATP-dependent ligase that naturally synthesizes L-alanyl-L-glutamine but exhibits broad substrate specificity, accepting

-alanine as an N-terminal donor.

Mechanism: The enzyme activates the N-terminal amino acid (

-alanine) using ATP to form an acyl-phosphate intermediate, which is then attacked by the nucleophilic amine of the C-terminal amino acid (L-alanine).

Protocol B: Enzymatic Ligation

Materials:

- Enzyme: Recombinant YwfE (or homolog TabS) expressed in *E. coli* (His-tagged purification recommended).

- Substrates:

- Alanine, L-Alanine.[\[5\]](#)[\[6\]](#)

- Cofactors: ATP, MgCl

- .

- Buffer: Tris-HCl (pH 8.0).

Workflow:

- Reaction Setup:

- Prepare Buffer: 50 mM Tris-HCl, pH 8.0, 10 mM MgCl

- .

- Substrates: Add 20 mM

- Alanine and 40 mM L-Alanine (Excess C-terminal substrate drives equilibrium).

- Energy Source: Add 20 mM ATP.

- Enzyme: Add purified YwfE (approx. 0.5 mg/mL final concentration).

- Incubation:

- Incubate at 30°C–37°C for 12–24 hours with gentle shaking.

- Monitoring: Monitor ADP production (HPLC) or consumption of
-alanine.

- Quenching & Purification:

- Quench by heating to 95°C for 5 mins (denatures enzyme).

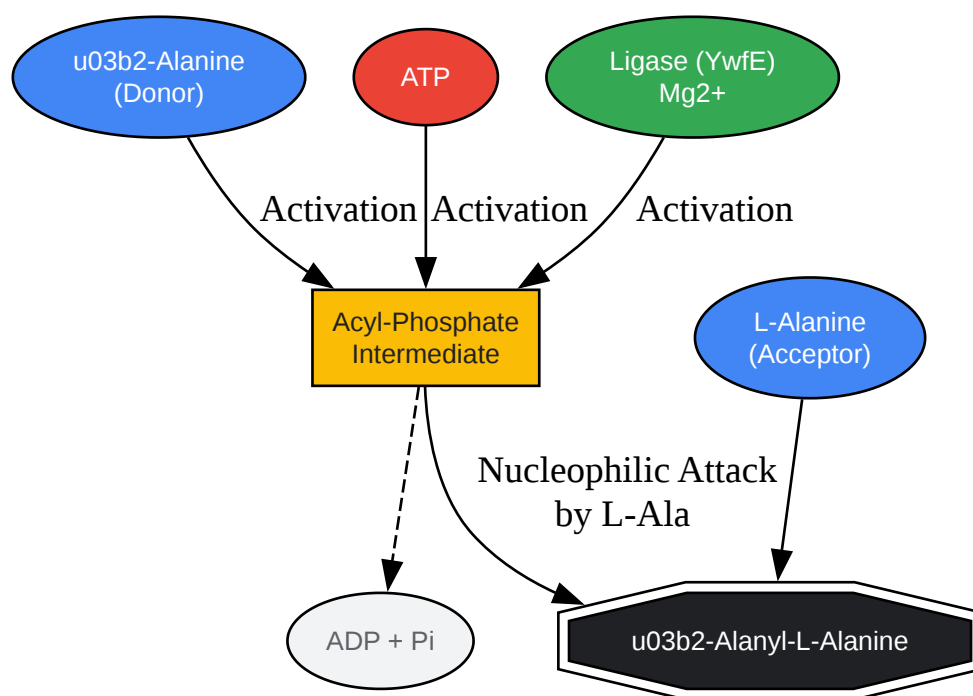
- Centrifuge to remove protein precipitate.

- Purification: The mixture contains Product, unreacted L-Ala, and ADP/AMP. Use Ion Exchange Chromatography (Dowex 50W).

- Load supernatant at pH 3.0.
- Wash with water (removes nucleotide phosphates).
- Elute dipeptide with 1M NH

OH.

Visualization: Enzymatic Ligation Pathway



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Figure 2: Mechanism of ATP-dependent ligation by bacterial L-amino acid ligases (YwfE).

Part 3: Analytical Validation (QC)

Regardless of the synthesis method, the final product must be validated.

Parameter	Specification	Method
Purity	> 98%	RP-HPLC (C18 Column, 210 nm). Mobile Phase: 0.1% TFA in Water/Acetonitrile gradient.
Identity	160.17 Da (M+H)+	ESI-MS (Electrospray Ionization Mass Spectrometry).
Stereochemistry	L-isomer confirmed	Marfey's Reagent derivatization followed by HPLC, or comparison with D-Ala standard.
Appearance	White lyophilized powder	Visual Inspection.

References

- Tabata, K., et al. (2005). Specific and substrate-nonspecific L-amino acid ligases introduced into the ATP-grasp superfamily. *Journal of Bacteriology*.
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 - Context: Authoritative review on protecting group strategies (Fmoc/tBu) and resin choices (2-CTC) for SPPS.
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- Kino, K., et al. (2009). Method for producing dipeptides using a novel L-amino acid ligase. *Patent Application / Scientific Report*.
 - Context: Technical details on the industrial applic

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